

Application Notes and Protocols for CO₂ Capture Using [Bmpip][NTf₂]

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Compound of Interest

Compound Name: [Bmpip][NTf₂]

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Introduction

This document provides a detailed overview of the experimental setup and protocols for the capture of carbon dioxide (CO₂) using the ionic liquid 1-butyl-1-methylpiperidinium bis(trifluoromethylsulfonyl)imide, [Bmpip][NTf₂]. Ionic liquids (ILs) are a class of molten salts with low melting points that are being extensively investigated for CO₂ capture due to their negligible vapor pressure, high thermal stability, and tunable CO₂ solubility. [Bmpip][NTf₂] is a promising candidate for this application due to the physical nature of its interaction with CO₂, which allows for regeneration with lower energy penalties compared to chemical absorption systems.

These notes will cover the essential physicochemical properties of [Bmpip][NTf₂], detailed experimental protocols for measuring CO₂ solubility, and methods for its regeneration. The information is compiled to assist researchers in setting up and conducting experiments for evaluating the performance of [Bmpip][NTf₂] as a solvent for post-combustion CO₂ capture.

Physicochemical Properties of [Bmpip][NTf₂]

A fundamental understanding of the physicochemical properties of the ionic liquid is crucial for designing and modeling a CO₂ capture process. Key properties of [Bmpip][NTf₂] and its close analogues are summarized below.

Property	Value	Temperature (°C)	Pressure (kPa)	Reference
Molecular Weight	436.44 g/mol	-	-	
Density	1.39 g/cm ³	25	101.325	
Viscosity	~94.4 cP	20	101.325	[1]
Viscosity of CO ₂ -saturated [C4C1Pyr][NTf2]*	~10-20 mPa·s	25	up to 7 MPa	[2][3]

*Note: Data for the closely related ionic liquid 1-butyl-1-methylpyrrolidinium bis(trifluoromethylsulfonyl)imide ([C4C1Pyr][NTf2]) is provided as a proxy for the viscosity of CO₂-loaded **[Bmpip][NTf2]**. The viscosity of the ionic liquid dramatically decreases with the dissolution of CO₂[2][3].

Experimental Protocols

The following sections detail the methodologies for key experiments in the evaluation of **[Bmpip][NTf2]** for CO₂ capture.

Protocol 1: CO₂ Solubility Measurement using a High-Pressure View Cell

This protocol describes the determination of CO₂ solubility in **[Bmpip][NTf2]** by measuring the bubble point or cloud point pressures of mixtures with various compositions[1][4].

Materials and Equipment:

- **[Bmpip][NTf2]** (high purity, dried under vacuum)
- High-purity CO₂ (99.99%)
- High-pressure equilibrium apparatus with a variable-volume view cell equipped with a sapphire window

- Magnetic stirrer
- High-pressure syringe pump for CO₂ injection
- Pressure transducer
- Temperature controller (e.g., circulating bath)
- Analytical balance

Procedure:

- Accurately weigh a known amount of degassed **[Bmpip][NTf₂]** and load it into the high-pressure view cell.
- Seal the cell and evacuate it to remove any residual air.
- Bring the cell to the desired experimental temperature and allow it to stabilize.
- Introduce a precise amount of CO₂ into the cell using the high-pressure syringe pump. The amount of CO₂ is determined by the volume displaced from the pump.
- Stir the mixture vigorously to facilitate the dissolution of CO₂ and allow the system to reach equilibrium, indicated by a stable pressure reading.
- Observe the phase behavior through the sapphire window. At equilibrium, a single liquid phase should be present.
- Slowly and isothermally change the volume of the cell to induce a phase change. The pressure at which the first bubble of gas appears (bubble point) or the last bubble disappears is recorded as the equilibrium pressure for that composition.
- Repeat steps 4-7 for different CO₂ compositions to construct a pressure-composition isotherm.
- Perform measurements at various temperatures to determine the effect of temperature on CO₂ solubility.

Protocol 2: Gravimetric Measurement of CO₂ Absorption using a Magnetic Suspension Balance

This method allows for the precise determination of the mass of CO₂ absorbed by the ionic liquid at various temperatures and pressures[5].

Materials and Equipment:

- **[Bmpip][NTf₂]** (high purity, dried under vacuum)
- High-purity CO₂ (99.99%)
- Magnetic Suspension Balance (MSB)
- High-pressure cell
- Pressure and temperature controllers
- Vacuum pump

Procedure:

- Place a known mass of **[Bmpip][NTf₂]** (typically 0.5-1.5 g) in the sample basket of the MSB.
- Close the high-pressure cell and evacuate it to a high vacuum to remove air and any volatile impurities from the IL.
- Heat the sample under vacuum to a specified temperature (e.g., 70-80°C) for several hours to ensure the removal of water.
- Set the desired experimental temperature and allow the system to stabilize.
- Introduce CO₂ into the cell in a stepwise manner, increasing the pressure to the desired setpoints.
- At each pressure step, allow the system to reach equilibrium, which is indicated by a constant weight reading from the microbalance.

- Record the mass of the absorbed CO₂ at each equilibrium pressure.
- Apply buoyancy corrections to the measured weight to obtain the true mass of absorbed CO₂. The density of the gas phase and the volume of the sample and basket are required for this correction. The volume of the IL will change upon CO₂ absorption, and this needs to be accounted for, for example, by using an equation of state[6].
- Repeat the measurements at different temperatures to study the effect of temperature on CO₂ absorption capacity.

Quantitative Data

The following tables summarize the CO₂ solubility in a close analogue of [Bmpip][NTf₂], 1-butyl-3-methylpiperidinium bis(trifluoromethylsulfonyl)imide, at different temperatures and pressures, as determined by the high-pressure view cell method[1][4].

Table 1: CO₂ Solubility in 1-butyl-3-methylpiperidinium bis(trifluoromethylsulfonyl)imide at 303.15 K

Pressure (MPa)	Mole Fraction of CO ₂ (x_CO ₂)
1.02	0.151
2.05	0.284
4.10	0.450
6.15	0.551
8.20	0.620
10.25	0.671

Table 2: CO₂ Solubility in 1-butyl-3-methylpiperidinium bis(trifluoromethylsulfonyl)imide at 323.15 K

Pressure (MPa)	Mole Fraction of CO2 (x_CO2)
1.55	0.153
3.09	0.285
6.18	0.451
9.27	0.552
12.36	0.621
15.45	0.672

Table 3: CO2 Solubility in 1-butyl-3-methylpiperidinium bis(trifluoromethylsulfonyl)imide at 343.15 K

Pressure (MPa)	Mole Fraction of CO2 (x_CO2)
2.21	0.155
4.42	0.287
8.84	0.453
13.26	0.554
17.68	0.623
22.10	0.674

CO2/N2 Selectivity

The ideal selectivity of **[Bmpip][NTf2]** for CO2 over nitrogen (N2) can be estimated from the ratio of the initial slopes of the CO2 and N2 absorption isotherms. While specific data for **[Bmpip][NTf2]** is not readily available, imidazolium-based ionic liquids with the [NTf2] anion typically exhibit CO2/N2 selectivities in the range of 20-40[7][8]. This suggests that **[Bmpip][NTf2]** is also likely to have a good selectivity for CO2 over N2, making it suitable for post-combustion capture applications where the flue gas is predominantly composed of N2.

Regeneration of [Bmpip][NTf2]

The regeneration of the CO₂-rich ionic liquid is a critical step in the capture process. Since CO₂ absorption in [Bmpip][NTf₂] is a physical process, regeneration can be achieved by reducing the partial pressure of CO₂ and/or increasing the temperature^{[9][10]}.

Protocol 3: Temperature and Pressure Swing Regeneration

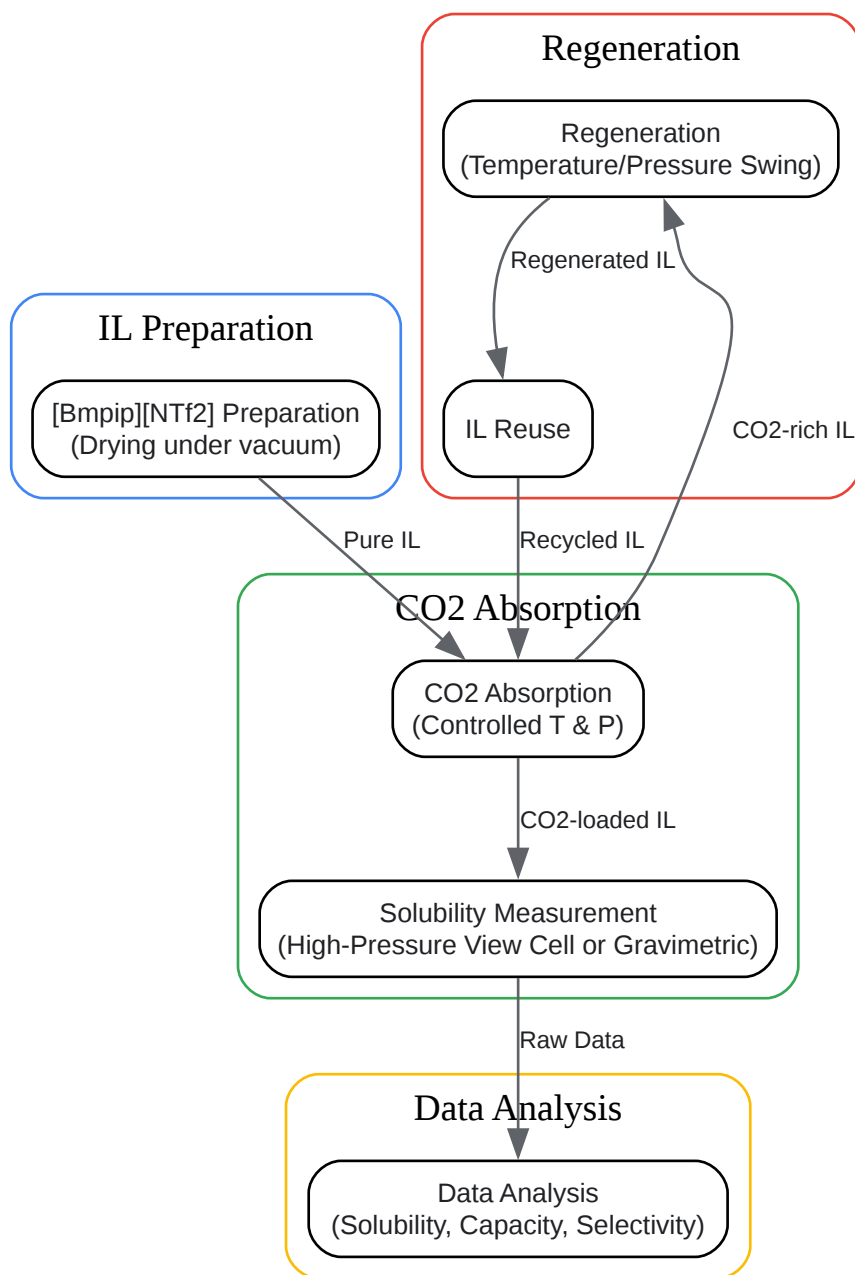
Materials and Equipment:

- CO₂-rich [Bmpip][NTf₂] solution
- Regeneration vessel equipped with heating and vacuum capabilities
- Stirrer
- Pressure and temperature sensors
- Gas outlet for CO₂ recovery

Procedure:

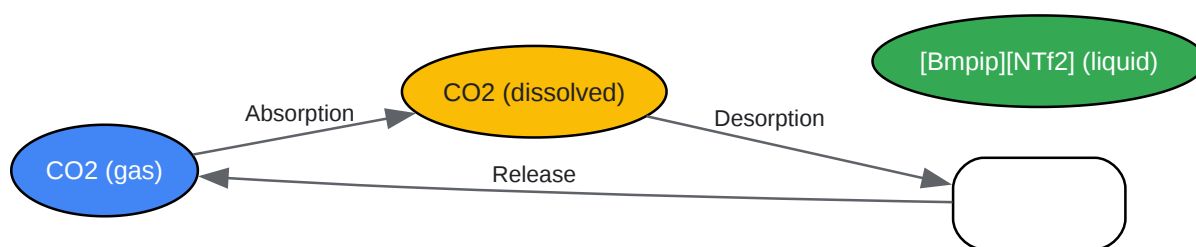
- Transfer the CO₂-rich [Bmpip][NTf₂] to the regeneration vessel.
- Pressure Swing: Reduce the pressure in the vessel using a vacuum pump. This lowers the partial pressure of CO₂ above the liquid, causing the dissolved CO₂ to be released. Monitor the amount of CO₂ recovered.
- Temperature Swing: Heat the ionic liquid to a higher temperature (e.g., 60-80°C). The solubility of CO₂ in the ionic liquid decreases with increasing temperature, leading to its release.
- Combined Swing: For enhanced regeneration efficiency, a combination of pressure reduction and temperature increase can be applied simultaneously.
- The regenerated [Bmpip][NTf₂] can be cooled and reused for another CO₂ absorption cycle. The reusability of the ionic liquid should be assessed over multiple absorption-desorption cycles.

Visualizations



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Caption: Experimental workflow for CO₂ capture using **[Bmpip][NTf₂]**.



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Caption: Logical relationship of CO₂ absorption and desorption in [Bmpip][NTf₂].

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